

Application Notes and Protocols: Synthesis of Triethanolamine-Capped Platinum Nanoparticles

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Compound of Interest

Compound Name: Triethanolamine acetate

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These application notes provide a detailed overview and protocol for the synthesis of triethanolamine-capped platinum nanoparticles (TEOA@PtNPs). This one-step hydrothermal method is valued for its simplicity and the use of triethanolamine (TEOA) as both a green reducing agent and a stabilizing agent. The resulting nanoparticles exhibit high stability, good dispersibility, and peroxidase-like activity, making them suitable for a range of biomedical and sensing applications.^{[1][2]}

Introduction

Platinum nanoparticles (PtNPs) are of significant interest in various fields, including catalysis, sensing, and nanomedicine, due to their unique catalytic and physicochemical properties.^[1] The synthesis method detailed below utilizes triethanolamine to reduce platinum ions and to cap the resulting nanoparticles, preventing their aggregation.^[1] This method allows for the formation of monodisperse, spherical PtNPs with sizes typically in the sub-5 nm range, which is crucial for enhancing their catalytic performance.^[1]

Principle of the Method

The synthesis is based on a one-pot hydrothermal reaction. Triethanolamine, a low-cost and less toxic reagent, serves a dual role.^[1] The hydroxyl groups in TEOA reduce the platinum precursor (chloroplatinic acid, H_2PtCl_6) from Pt^{4+} to elemental platinum (Pt^0).^[1] Simultaneously, the TEOA molecules, or their oxidized form containing carboxyl groups, adsorb

onto the surface of the newly formed platinum nanoparticles. This capping layer provides colloidal stability by preventing the nanoparticles from agglomerating.^[1] The size of the resulting nanoparticles can be controlled by adjusting the molar ratio of TEOA to the platinum precursor and by modifying the reaction temperature.^[1]

Experimental Protocol: One-Step Hydrothermal Synthesis

This protocol is adapted from the work of Yang et al., 2023.^{[1][2]}

3.1. Materials and Equipment

- Chloroplatinic acid (H_2PtCl_6) solution (0.077 mol/L)
- Triethanolamine (TEOA) solution (0.075 mol/L)
- Ultrapure water
- 50 mL round-bottom flask
- Oil bath with heating and stirring capabilities
- Reflux condenser
- Magnetic stirrer and stir bar
- Standard laboratory glassware (pipettes, graduated cylinders)

3.2. Synthesis Procedure

- Add 18 mL of ultrapure water to a 50 mL round-bottom flask.
- Place the flask in an oil bath on a magnetic stirrer and heat to 180°C.
- Once the temperature is stable, add 5.1 mL of the 0.075 mol/L TEOA solution and 100 μL of the 0.077 mol/L H_2PtCl_6 solution to the flask under vigorous stirring.
- Allow the reaction mixture to reflux at 180°C for 3 hours.

- Observe the color change of the solution from light yellow to light brown, and finally to a stable brown-black, which indicates the formation of TEOA@PtNPs.^[1]
- After 3 hours, remove the flask from the oil bath and allow it to cool to room temperature.
- The resulting TEOA@PtNPs solution is now ready for characterization and use.

Data Presentation

The size of the synthesized TEOA@PtNPs is highly dependent on the synthesis conditions. The following tables summarize the reported effects of the molar ratio of reactants and the reaction temperature on the final nanoparticle size, as determined by Transmission Electron Microscopy (TEM).

Table 1: Effect of TEOA/H₂PtCl₆ Molar Ratio on Nanoparticle Size^[1]

Molar Ratio (TEOA:H ₂ PtCl ₆)	Reaction Temperature (°C)	Reaction Time (h)	Average Nanoparticle Diameter (nm)
20:1	140	3	Not specified, but images show larger, aggregated particles
30:1	140	3	Not specified, improved dispersion
40:1	140	3	Not specified, more uniform particles
50:1	140	3	~2.2
60:1	140	3	Not specified, uniform particles
80:1	140	3	Not specified, uniform particles

Table 2: Effect of Reaction Temperature on Nanoparticle Size

Molar Ratio (TEOA:H ₂ PtCl ₆)	Reaction Temperature (°C)	Reaction Time (h)	Average Nanoparticle Diameter (nm)
50:1	100	3	Not specified, larger and less uniform particles
50:1	120	3	Not specified, smaller and more uniform particles
50:1	140	3	~2.2
50:1	160	3	Not specified, smaller and more uniform particles

Characterization of TEOA@PtNPs

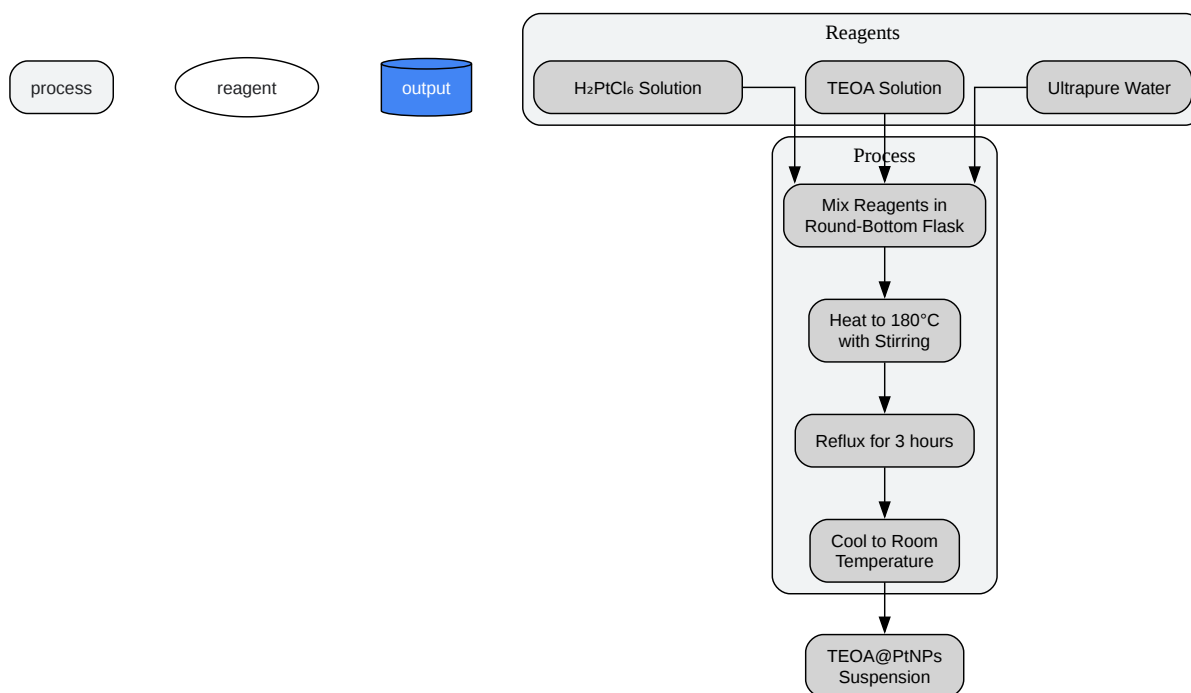
To confirm the successful synthesis and to characterize the properties of the TEOA@PtNPs, the following techniques are recommended:

- Transmission Electron Microscopy (TEM): To determine the size, shape, and dispersion of the nanoparticles.[1]
- UV-Visible Spectroscopy (UV-Vis): To monitor the formation of PtNPs by observing the disappearance of the characteristic absorption peak of the H₂PtCl₆ precursor between 200 nm and 300 nm.[1]
- Fourier-Transform Infrared Spectroscopy (FTIR): To confirm the presence of TEOA on the surface of the PtNPs. The interaction is indicated by a decrease in the hydroxyl peak and the appearance of carboxyl peaks, suggesting the oxidation of TEOA's hydroxyl groups during the reduction of Pt⁴⁺. [1]
- X-ray Photoelectron Spectroscopy (XPS): To analyze the elemental composition and oxidation states of the nanoparticle surface, confirming the presence of Pt⁰.

- Dynamic Light Scattering (DLS) and Zeta Potential: To measure the hydrodynamic diameter and surface charge of the nanoparticles in solution, providing information on their stability.

Visualized Workflows and Mechanisms

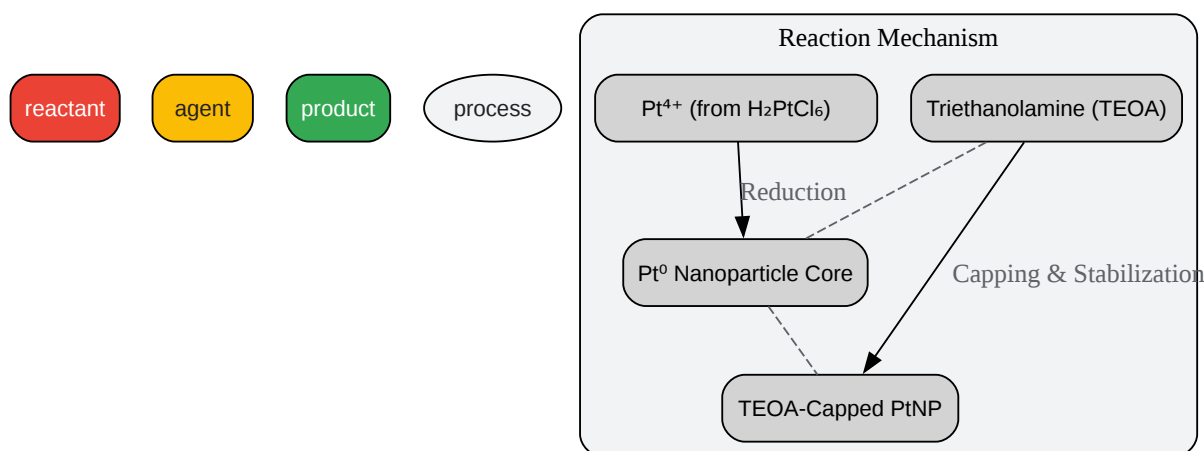
Diagram 1: Synthesis Workflow



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Caption: Workflow for the one-step hydrothermal synthesis of TEOA@PtNPs.

Diagram 2: Dual Role of Triethanolamine



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Caption: TEOA acts as both a reducing agent and a capping agent in the synthesis.

Applications in Drug Development and Research

The synthesized TEOA@PtNPs have several properties that are advantageous for biomedical applications:

- **Peroxidase-Like Activity:** They can catalyze the oxidation of substrates in the presence of H_2O_2 , similar to the enzyme peroxidase. This property is useful for developing colorimetric biosensors.[\[1\]](#)
- **Nanocarrier Potential:** Their stable, capped surface allows for the adsorption of biomolecules, such as antibodies, making them suitable as nanocarriers for targeted drug delivery or as labels in immunoassays.[\[1\]](#)[\[2\]](#)
- **Electrochemical Properties:** TEOA@PtNPs can be used in electrochemiluminescent (ECL) immunoassays, where they can enhance the signal due to their conductivity and the presence of TEOA as a coreactant.[\[2\]](#)

These nanoparticles represent a versatile platform for the development of novel diagnostic and therapeutic tools. Their simple, green synthesis is a significant advantage for scalable production.

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References

- 1. One-step synthesis of triethanolamine-capped Pt nanoparticle for colorimetric and electrochemiluminescent immunoassay of SARS-CoV spike proteins - PMC [pmc.ncbi.nlm.nih.gov]
- 2. One-step synthesis of triethanolamine-capped Pt nanoparticle for colorimetric and electrochemiluminescent immunoassay of SARS-CoV spike proteins - PubMed [pubmed.ncbi.nlm.nih.gov]
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